

Technical Guide: Alpha-Hydroxy Analog of L-Histidine (Imidazolelactic Acid)

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Compound of Interest

Compound Name: (1S)-1-Hydroxy-L-histidine
(hydrochloride)

Cat. No.: B12390889

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Executive Summary

The alpha-hydroxy analog of L-histidine, biologically known as Imidazolelactic Acid (ILA), represents a critical intersection between endogenous amino acid metabolism and synthetic medicinal chemistry. While historically categorized primarily as a diagnostic marker for histidinemia and phenylketonuria (PKU), modern application science has repurposed this molecule as a high-value tool in peptidomimetic drug design.

For drug development professionals, this molecule serves two distinct functions:

- **Biomarker & Metabolite:** A downstream product of histidine transamination, indicating alterations in cytosolic catabolism or gut microbiota dysbiosis.
- **Synthetic Building Block:** A precursor for depsipeptides (ester-containing peptide analogs).^[1] By replacing the amide linkage (-CONH-) with an ester linkage (-COO-), researchers can precisely modulate hydrogen bonding networks and proteolytic stability in therapeutic peptides.

Part 1: Chemical Identity & Structural Properties

The molecule is structurally defined by the substitution of the

-amino group of L-histidine with a hydroxyl group.

Property	Specification
IUPAC Name	(S)-2-hydroxy-3-(1H-imidazol-4-yl)propanoic acid
Common Names	L-Imidazolelactic acid (ILA); -Hydroxy-Histidine
Molecular Formula	
Molecular Weight	156.14 g/mol
Chirality	L-isomer (S-configuration at -carbon)
Acidity (pKa)	Carboxyl: ~3.5; Imidazole: ~6.0
Solubility	Highly soluble in water; sparingly soluble in ethanol.

Structural Significance in Drug Design

Unlike L-histidine, the

-hydroxy analog lacks the hydrogen bond donor capability at the backbone nitrogen.

- Histidine (Amide): -CO-NH- (H-bond donor and acceptor)
- OH Analog (Ester): -CO-O- (H-bond acceptor only)

This "atomic mutation" allows researchers to probe the necessity of specific backbone hydrogen bonds in protein folding and ligand-receptor interactions without significantly altering steric volume.

Part 2: Biological Function & Metabolic Pathways[2]

Endogenous Biosynthesis (The Transamination Route)

In mammalian systems, the primary catabolic route for histidine is deamination via Histidase (Histidine ammonia-lyase) to urocanate. However, ILA is formed via a secondary transamination pathway, which becomes upregulated when histidase is deficient (Histidinemia) or during specific metabolic stress states.

The Pathway:

- **Transamination:** L-Histidine is converted to Imidazolepyruvate by Histidine-pyruvate aminotransferase (or Histidine transaminase).
- **Reduction:** Imidazolepyruvate is reduced to Imidazolelactic acid by an aromatic lactate dehydrogenase.

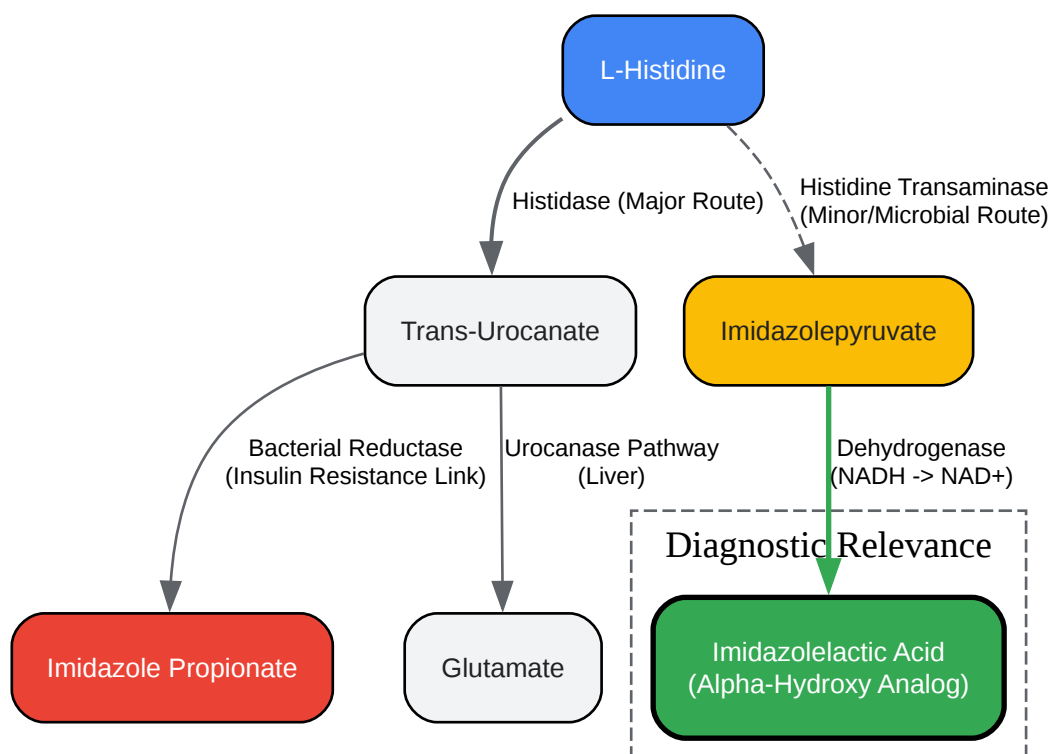
Gut Microbiota & The Gut-Liver Axis

Recent metagenomic studies implicate ILA as a bioactive metabolite produced by commensal bacteria (e.g., *Lactobacillus* spp., *E. coli*). Unlike Imidazole Propionate (a distinct metabolite linked to insulin resistance via mTORC1 activation), ILA accumulation is often associated with specific fermentative states.

- **Mechanism:** Bacterial aromatic amino acid aminotransferases convert dietary histidine to imidazolepyruvate, which is subsequently reduced to ILA to regenerate NAD⁺.

Pathway Visualization

The following diagram illustrates the bifurcation of histidine catabolism, highlighting the specific production route of the alpha-hydroxy analog.



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Caption: Divergent catabolism of L-Histidine. The green pathway highlights the formation of the alpha-hydroxy analog (ILA) via transamination, distinct from the major urocanate pathway.

Part 3: Pharmacological Applications (Depsipeptides)

The most potent application of

-hydroxy-histidine in drug development is the synthesis of Depsipeptides. These are peptide analogs where one or more amide bonds are replaced by ester bonds.[2]

Why Use -Hydroxy-Histidine?

- **Proteolytic Stability:** The ester bond is resistant to specific proteases that target the amide linkage of histidine, extending the half-life of peptide drugs.
- **Hydrogen Bond Deletion:** By removing the N-H proton, researchers can determine if a specific hydrogen bond is essential for the peptide's bioactive conformation (e.g.,

-helix stabilization).

- Permeability: Depsipeptides often exhibit altered membrane permeability compared to their native peptide counterparts due to changes in polarity and hydrogen bonding potential.

Experimental Protocol: Solid-Phase Synthesis of Histidine-Depsipeptides

Note: This protocol assumes standard Fmoc-chemistry on a polystyrene resin.

Reagents:

- Substrate: Resin-bound peptide (N-terminus deprotected).
- Building Block: Fmoc-L-Imidazolelactic acid (Side chain protected, typically Trt or Boc).
- Coupling Agents: DIC (Diisopropylcarbodiimide) / DMAP (4-Dimethylaminopyridine).
 - Critical Note: Standard uronium salts (HBTU/HATU) are often less efficient for ester bond formation (hydroxyl nucleophile is weaker than amine). DMAP is essential as a catalyst.

Step-by-Step Workflow:

- Resin Preparation: Swell the resin containing the growing peptide chain in DCM (Dichloromethane) for 20 minutes.
- Deprotection: Remove the Fmoc group from the N-terminus of the resin-bound peptide using 20% Piperidine/DMF. Wash 5x with DMF.
- Activation (Esterification):
 - Dissolve Fmoc-
 - -hydroxy-His (3 eq) and DIC (3 eq) in minimal DMF/DCM (1:1).
 - Add DMAP (0.1 eq) to the mixture. Caution: Excess DMAP can cause racemization; keep catalytic.
 - Add the activated mixture to the resin.

- Coupling Reaction: Agitate at room temperature for 2–4 hours.
 - QC Check: The Kaiser test is not applicable for the hydroxyl group. Use the Chloranil test or micro-cleavage LC-MS to verify coupling.
- Capping: Acetylate unreacted amines using Acetic Anhydride/Pyridine to prevent deletion sequences.
- Subsequent Coupling: The newly formed N-terminal is actually an Fmoc-O- group. Deprotection with piperidine yields a free hydroxyl group, not an amine.
 - Correction: The Fmoc is on the next amino acid. If incorporating -hydroxy-His, the next step requires forming an AMIDE bond onto the CARBOXYL of the -hydroxy acid (if it's internal) or simply terminating if it's N-terminal.
 - Clarification: Usually, -hydroxy acids are coupled onto the peptide amine. The next residue must be coupled to the -hydroxy group via an ester linkage, which is difficult.
 - Standard Practice: It is easier to couple the -hydroxy acid to the N-terminus of the resin-bound peptide (forming an amide). If the -hydroxy acid is the acceptor, special conditions (Steglich esterification) are needed.

Part 4: Analytical Detection Protocols

For researchers tracking ILA in biological matrices (e.g., for Histidinemia screening or microbiota studies), LC-MS/MS is the gold standard.

LC-MS/MS Method Parameters

Parameter	Setting
Column	C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-2 min: 2% B; 2-8 min: linear to 95% B; 8-10 min: 95% B.
Ionization	ESI Positive Mode
MRM Transition (Quant)	157.1
	111.1 (Loss of HCOOH)
MRM Transition (Qual)	157.1
	93.1 (Imidazole fragment)
Retention Time	~1.5 - 2.5 min (Polar, elutes early)

Self-Validating Check:

- Isomer Separation: ILA can co-elute with other histidine metabolites. Ensure chromatographic resolution from Urocanate (MW 138) and Imidazole Propionate (MW 140) by verifying mass transitions.
- Internal Standard: Use deuterated Histidine (
-His) or synthetic
-ILA if available to correct for matrix effects.

References

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